

Personal protective equipment for handling BP-1-108

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Compound of Interest

Compound Name: BP-1-108

Cat. No.: B606319

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Essential Safety and Handling Guide for BP-1-108

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling the selective STAT5 inhibitor, **BP-1-108**. The following procedures and data are intended to ensure the safe handling, storage, and disposal of this compound in a laboratory setting.

Chemical and Physical Properties

A summary of the key quantitative data for **BP-1-108** is presented in the table below for easy reference.

Property	Value	Source
CAS Number	1334492-85-1	[1]
Molecular Formula	C ₃₂ H ₃₈ N ₂ O ₆ S	[1]
Molecular Weight	578.72 g/mol	[1]
Ki for STAT5	2.8 µM	[2]
Appearance	White to off-white crystalline solid	N/A
Solubility	Soluble in DMSO	N/A

Hazard Identification and Personal Protective Equipment (PPE)

As a specific Safety Data Sheet (SDS) for **BP-1-108** is not publicly available, the hazard assessment is based on available information and data for the structurally similar STAT3 inhibitor, BP-1-102. It is imperative to handle **BP-1-108** with caution as a potentially hazardous substance.

GHS Hazard Classification (Presumed based on BP-1-102):

- Skin Irritation: Category 2
- Eye Irritation: Category 2A
- Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation: Category 3

Recommended Personal Protective Equipment (PPE):

PPE Category	Specific Requirements
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be appropriate for larger quantities or when there is a risk of splashing.
Skin and Body Protection	A standard laboratory coat is required. Ensure it is fully buttoned. For operations with a higher risk of exposure, consider additional protective clothing.
Respiratory Protection	Use in a well-ventilated area. If dusts or aerosols are likely to be generated, a NIOSH-approved respirator with an appropriate cartridge is recommended.

Operational and Disposal Plans

Adherence to the following step-by-step procedures is critical for minimizing risk during the handling and disposal of **BP-1-108**.

Handling and Storage

- Receiving and Unpacking:
 - Inspect the package for any signs of damage upon receipt.
 - Wear appropriate PPE (gloves, lab coat, safety glasses) before opening the package in a designated area, preferably within a chemical fume hood.
 - Verify the contents against the shipping documents.
- Storage:
 - Store in a cool, dry, and dark place.[\[1\]](#)
 - For short-term storage (days to weeks), maintain at 0 - 4°C.

- For long-term storage (months to years), store at -20°C.
- Keep the container tightly sealed to prevent contamination and degradation.
- Preparation of Solutions:
 - All weighing and solution preparation should be conducted in a chemical fume hood to avoid inhalation of dust.
 - Use a calibrated analytical balance for accurate measurement.
 - Prepare solutions using an appropriate solvent, such as DMSO.
 - Clearly label all prepared solutions with the compound name, concentration, solvent, and date of preparation.

Spill Response

In the event of a spill, follow these procedures immediately:

- Evacuate: Alert others in the vicinity and evacuate the immediate area if necessary.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, use an absorbent material (e.g., vermiculite, sand) to contain the substance.
- Clean: Carefully sweep or wipe up the contained material. Place the waste in a sealed, labeled container for hazardous waste disposal.
- Decontaminate: Clean the spill area with an appropriate solvent and then with soap and water.
- Report: Report the incident to the laboratory supervisor or safety officer.

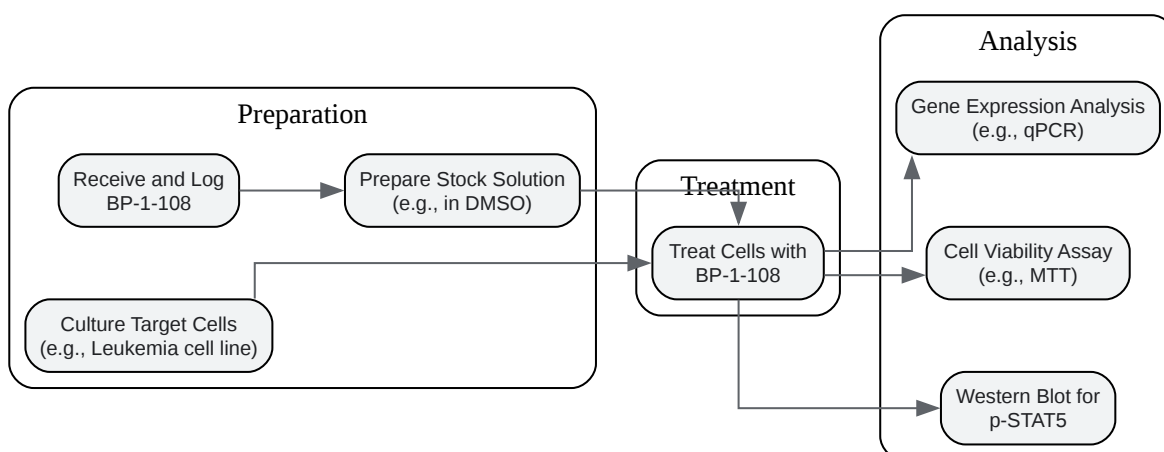
Disposal Plan

All waste containing **BP-1-108** must be treated as hazardous chemical waste.

- Waste Collection:
 - Collect all solid waste (e.g., contaminated gloves, weigh boats, paper towels) in a designated, labeled hazardous waste container.
 - Collect all liquid waste (e.g., unused solutions, rinsates) in a separate, labeled hazardous waste container. Do not mix with other incompatible waste streams.
- Labeling:
 - Clearly label all waste containers with "Hazardous Waste," the full chemical name "**BP-1-108**," and the associated hazards (e.g., "Irritant").
- Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's environmental health and safety (EHS) office. Follow all local, state, and federal regulations for chemical waste disposal.

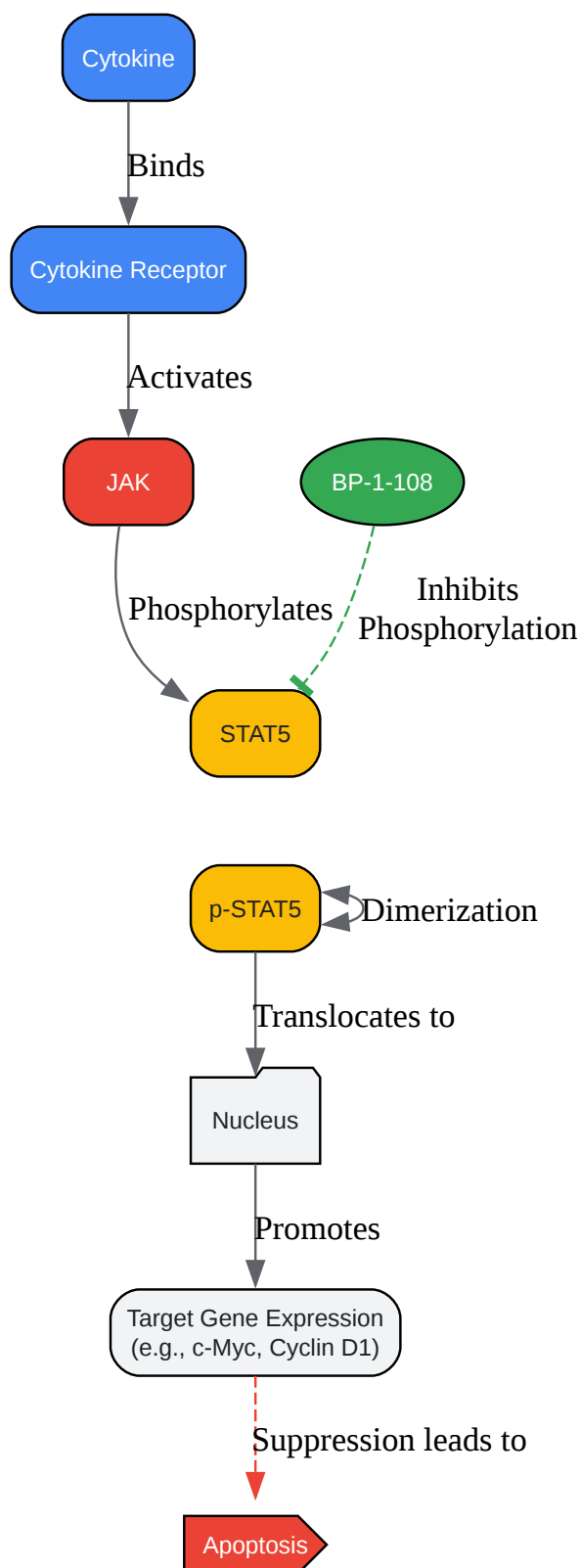
Experimental Workflow and Signaling Pathway

To provide a clearer understanding of the context in which **BP-1-108** is used, the following diagrams illustrate a typical experimental workflow and the targeted signaling pathway.



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Caption: A typical experimental workflow for evaluating the efficacy of **BP-1-108**.



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Caption: The inhibitory action of **BP-1-108** on the STAT5 signaling pathway.

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References

- 1. medkoo.com [medkoo.com]
- 2. BP-1-108 | STAT5 inhibitor | Probechem Biochemicals [probechem.com]
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